

Introduction: Unveiling the Versatility of Octylammonium Chloride

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Compound of Interest

Compound Name: Octylamine Hydrochloride

Cat. No.: B089684

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Octylammonium chloride (OAC), a primary amine salt, is a cationic surfactant of significant interest across various scientific disciplines. Its amphiphilic nature, characterized by a hydrophilic ammonium head group and an eight-carbon hydrophobic tail, dictates its unique behavior in solution and at interfaces. While structurally simple, OAC serves as a fundamental building block and a versatile tool in materials science, particularly as a precursor in the synthesis of perovskite opto-electronic systems, and holds potential in pharmaceutical formulations.^{[1][2]}

This guide provides a comprehensive exploration of the core physicochemical properties of octylammonium chloride. Moving beyond a simple datasheet, we delve into the causality behind its behavior, offering field-proven experimental protocols for its characterization, and grounding key claims in authoritative references. The objective is to equip researchers and drug development professionals with the in-depth knowledge required to effectively synthesize, characterize, and apply this compound in their work.

Molecular and Structural Fundamentals

A clear understanding of a molecule's fundamental properties begins with its structure. Octylammonium chloride is the hydrochloride salt of octylamine.

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Ionic bond representation } dot Caption: Chemical Structure of Octylammonium Chloride.
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The key structural and identifying information for octylammonium chloride is summarized below.

Property	Value	Reference
Chemical Name	n-Octylammonium chloride	[1][3]
Synonyms	Octylamine hydrochloride, 1-Octanamine hydrochloride	[3]
CAS Number	142-95-0	[1][2][3]
Molecular Formula	C ₈ H ₂₀ ClN	[1][3]
Molecular Weight	165.70 g/mol	[1][3]
Appearance	White powder or solid	[1]

Synthesis and Purification

The most direct and common synthesis of octylammonium chloride involves the acid-base reaction between 1-octanamine (octylamine) and hydrochloric acid. This straightforward protonation of the primary amine is highly efficient.

Experimental Protocol: Synthesis of Octylammonium Chloride

This protocol describes a standard laboratory-scale synthesis. The causality behind using an ice bath is to control the exothermic reaction between the amine and the strong acid, preventing potential splashing and side reactions. The diethyl ether is used as a solvent in which the starting amine is soluble but the resulting ionic salt is not, leading to its precipitation and easy isolation.

Materials:

- 1-Octanamine ($\geq 99\%$)
- Concentrated Hydrochloric Acid (HCl, $\sim 37\%$)
- Anhydrous Diethyl Ether
- Magnetic stirrer and stir bar
- Dropping funnel
- Round-bottom flask
- Ice bath
- Büchner funnel and filter paper
- Vacuum flask

Procedure:

- **Dissolution:** In a round-bottom flask, dissolve 1-octanamine in a sufficient volume of anhydrous diethyl ether (e.g., 10 mL of ether per 1 g of amine).
- **Cooling:** Place the flask in an ice bath and begin stirring the solution.
- **Acidification:** Slowly add concentrated HCl dropwise from a dropping funnel to the stirred solution. A white precipitate of octylammonium chloride will form immediately. Continue adding acid until no further precipitation is observed.

- Digestion: Allow the mixture to stir in the ice bath for an additional 30 minutes to ensure complete reaction.
- Isolation: Isolate the white solid product by vacuum filtration using a Büchner funnel.
- Washing: Wash the collected solid with a small amount of cold, anhydrous diethyl ether to remove any unreacted octylamine.
- Drying: Dry the purified octylammonium chloride under vacuum to remove residual solvent.

Purification (Optional): For applications requiring very high purity, the crude product can be further purified by recrystallization from a suitable solvent system, such as an ethanol/ether mixture.

```
dot graph TD
  A[Start: 1-Octanamine in Diethyl Ether] --> B[Cooling & Stirring];
  B --> C[Concentrated HCl];
  C --> D[Precipitation of OAC];
  D --> E[Vacuum Filtration];
  E --> F[Wash with Cold Ether];
  F --> G[Dry Under Vacuum];
  G --> H[End: Purified OAC];
```

} dot Caption: Workflow for the Synthesis of Octylammonium Chloride.

Core Physical Properties

The physical properties of OAC are critical for its handling, formulation, and application.

Solubility Profile

As an ionic salt, octylammonium chloride's solubility is governed by the principle of "like dissolves like." It is highly soluble in polar protic solvents that can effectively solvate both the ammonium cation and the chloride anion. Its solubility decreases significantly in nonpolar solvents.

Solvent	Polarity	Qualitative Solubility	Rationale
Water	High (Polar Protic)	High	Excellent solvation of ions via hydrogen bonding and ion-dipole interactions.[4]
Methanol / Ethanol	High (Polar Protic)	High	Polar hydroxyl groups effectively solvate the ionic species.[4][5]
Chloroform	Medium	Moderate to Low	Can solvate ions to some extent but less effectively than protic solvents.[4]
Acetone	Medium (Polar Aprotic)	Moderate to Low	The polar carbonyl group provides some solvation capability.[4]
Hexane / Toluene	Low (Nonpolar)	Insoluble	Lacks the polarity to overcome the lattice energy of the ionic salt.[4]

Thermal Stability and Decomposition

The thermal stability of ammonium salts is a critical parameter for storage and processing.[6] Upon heating, quaternary and primary ammonium chlorides can undergo decomposition.[7][8] For octylammonium chloride, the likely decomposition pathway is a form of Hofmann elimination, yielding octene, ammonia, and hydrogen chloride, or direct dissociation.

Decomposition Onset: While specific data for OAC is not abundant, related alkylammonium chlorides show decomposition beginning at temperatures significantly above 150°C, often in the 200-250°C range.[7][9] Thermal stability is best determined empirically using thermogravimetric analysis (TGA).

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OAC -> Heat [arrowhead=none]; Heat -> Products; } dot Caption: Proposed Thermal  
Decomposition Pathway for OAC.
```

Experimental Protocol: Thermogravimetric Analysis (TGA)

Objective: To determine the onset decomposition temperature and mass loss profile of octylammonium chloride. This protocol provides a self-validating system by using a controlled atmosphere and a precise heating ramp to yield a reproducible thermogram.

Apparatus: Thermogravimetric Analyzer (TGA)

Procedure:

- **Sample Preparation:** Accurately weigh 5-10 mg of dry octylammonium chloride into a TGA pan (typically alumina or platinum).
- **Instrument Setup:** Place the sample in the TGA furnace.
- **Atmosphere:** Purge the furnace with an inert gas, such as nitrogen, at a constant flow rate (e.g., 20-50 mL/min) to prevent oxidative degradation.[8]
- **Heating Program:** Equilibrate the sample at 30°C. Heat the sample from 30°C to 400°C at a constant heating rate of 10°C/min.[8]
- **Data Analysis:** Record the sample mass as a function of temperature. The onset of decomposition is determined from the initial significant mass loss. The peak decomposition temperature can be identified from the derivative of the TGA curve (DTG).

Behavior in Aqueous Solution: Surfactant Properties

In aqueous solution, octylammonium chloride behaves as a classic cationic surfactant, a property central to many of its applications.^[10]

Surface Tension Reduction

Surfactants preferentially adsorb at the air-water interface, orienting their hydrophobic tails away from the water and their hydrophilic heads towards it. This disrupts the cohesive energy of the water molecules at the surface, thereby reducing the surface tension. As the concentration of OAC increases, the surface tension of the solution decreases until it reaches a plateau.^{[11][12]}

Critical Micelle Concentration (CMC)

The Critical Micelle Concentration (CMC) is the concentration of surfactant above which spherical aggregates known as micelles begin to form in the bulk solution.^[13] At this point, the air-water interface is saturated with surfactant molecules, and any additional molecules added to the system self-assemble to shield their hydrophobic tails from the water.^[13] The CMC is a crucial parameter as many physical properties of the solution, such as surface tension, conductivity, and osmotic pressure, show an abrupt change at this concentration.^{[13][14]} For octylammonium chloride, the CMC is influenced by factors like temperature and the presence of electrolytes.^[15]

Experimental Protocol: CMC Determination by Conductivity

Objective: To determine the CMC of octylammonium chloride in an aqueous solution by measuring the change in conductivity.

Causality: Below the CMC, conductivity increases linearly with concentration as more charge-carrying ions (octylammonium⁺ and Cl⁻) are added. Above the CMC, while the total number of ions increases, they begin to aggregate into less mobile micelles. The counter-ions (Cl⁻) become partially associated with the micelle surface, reducing their effective mobility. This

leads to a change in the slope of the conductivity vs. concentration plot. The intersection of the two linear portions of the graph indicates the CMC.

Apparatus:

- Conductivity meter and probe
- Volumetric flasks and pipettes
- Magnetic stirrer and stir bar
- High-purity deionized water

Procedure:

- **Stock Solution:** Prepare a concentrated stock solution of octylammonium chloride in deionized water (e.g., 100 mM).
- **Blank Measurement:** Measure the conductivity of the deionized water used for the solutions.
- **Titration/Dilution Series:**
 - Place a known volume of deionized water in a beaker with a stirrer.
 - Sequentially add small, precise aliquots of the stock solution to the water, allowing the solution to equilibrate after each addition.
 - Record the conductivity and the total surfactant concentration after each addition.
 - Alternatively, prepare a series of solutions of varying concentrations by serial dilution from the stock.
- **Data Plotting:** Plot the measured conductivity (y-axis) against the concentration of octylammonium chloride (x-axis).
- **CMC Determination:** The plot will show two distinct linear regions. Perform a linear regression on the data points in each region. The concentration at which the two lines intersect is the CMC.

dot graph TD { A[Prepare Stock Solution] --> B[Measure Blank Conductivity]; B --> C[Create Dilution Series]; C --> D[Measure Conductivity of Each Dilution]; D --> E[Plot Conductivity vs. Concentration]; E --> F[Identify Two Linear Regions]; F --> G[Perform Linear Regression]; G --> H[Determine Intersection Point (CMC)];

} dot Caption: Workflow for CMC Determination via Conductivity.

Spectroscopic Characterization

Spectroscopic methods are indispensable for confirming the identity and purity of synthesized octylammonium chloride.

5.1 Nuclear Magnetic Resonance (NMR) Spectroscopy NMR spectroscopy provides detailed information about the molecular structure by probing the chemical environment of hydrogen (^1H) and carbon (^{13}C) nuclei.[\[16\]](#)[\[17\]](#)

5.2 Fourier-Transform Infrared (FTIR) Spectroscopy FTIR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation, which corresponds to the vibrational frequencies of specific bonds.[\[16\]](#)[\[17\]](#)

Technique	Expected Chemical Shifts / Frequencies	Rationale
^1H NMR	~ 3.0 ppm (triplet): $-\text{CH}_2-\text{NH}_3^+$ ~ 1.6 ppm (multiplet): $-\text{CH}_2-\text{CH}_2-\text{NH}_3^+$ ~ 1.3 ppm (broad): $-(\text{CH}_2)_5$ ~ 0.9 ppm (triplet): $-\text{CH}_3$	The protons on the carbon adjacent to the electron-withdrawing ammonium group are deshielded and appear downfield. The terminal methyl group appears upfield.
^{13}C NMR	$\sim 40-45$ ppm: $-\text{CH}_2-\text{NH}_3^+$ $\sim 20-35$ ppm: $-(\text{CH}_2)_6$ ~ 14 ppm: $-\text{CH}_3$	Similar to ^1H NMR, the carbon attached to the nitrogen is shifted downfield. The alkyl chain carbons appear in the typical aliphatic region.
FTIR (cm^{-1})	$\sim 3000-2800$: C-H stretching (alkyl chain) $\sim 2800-2400$ (broad): N-H stretching (ammonium salt) $\sim 1600-1500$: N-H bending (asymmetric and symmetric)	The broad N-H stretch is characteristic of ammonium salts. The sharp peaks in the $2800-3000 \text{ cm}^{-1}$ region confirm the presence of the long alkyl chain.

Applications in Drug Development and Research

The unique properties of octylammonium chloride make it a valuable compound in several advanced applications:

- **Surfactant in Formulations:** Its ability to lower surface tension and form micelles makes it useful as an emulsifying and stabilizing agent in complex formulations.[\[18\]](#)
- **Drug Delivery Systems:** Cationic surfactants are explored for their ability to interact with negatively charged biological membranes. This property is being investigated for enhancing drug permeation and for creating nanocarriers like nanoparticles and liposomes for targeted drug delivery.[\[19\]](#)[\[20\]](#)[\[21\]](#)[\[22\]](#) The self-assembly into micelles allows for the encapsulation of hydrophobic drugs, potentially improving their solubility and bioavailability.[\[21\]](#)

- Precursor in Materials Science: OAC is used as an organic spacer cation in the synthesis of 2D and quasi-2D perovskite materials for applications in LEDs and solar cells, where it helps control the crystal structure and electronic properties.[1][2]

Safety and Handling

As a primary amine salt and surfactant, octylammonium chloride must be handled with appropriate care.

- Hazards: It is classified as a skin and eye irritant.[3][23]
- Handling: Use appropriate personal protective equipment (PPE), including gloves and safety glasses. Avoid inhalation of dust and ensure adequate ventilation.
- Storage: Store in a cool, dry place in a tightly sealed container to prevent moisture absorption.

Conclusion

Octylammonium chloride is a fundamentally important cationic surfactant whose utility is derived from a well-defined set of physical and chemical properties. Its amphiphilic structure, predictable synthesis, and characteristic behavior in solution—namely its ability to reduce surface tension and form micelles above a critical concentration—make it a versatile tool for researchers. From stabilizing emulsions to serving as a critical component in advanced perovskite materials and emerging drug delivery platforms, a thorough understanding of its properties is paramount. This guide has provided the technical foundation, experimental frameworks, and causal reasoning necessary for scientists and developers to leverage the full potential of octylammonium chloride in their innovative work.

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